

Basic Properties and Synthesis of Pivaloyl Cyanide

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

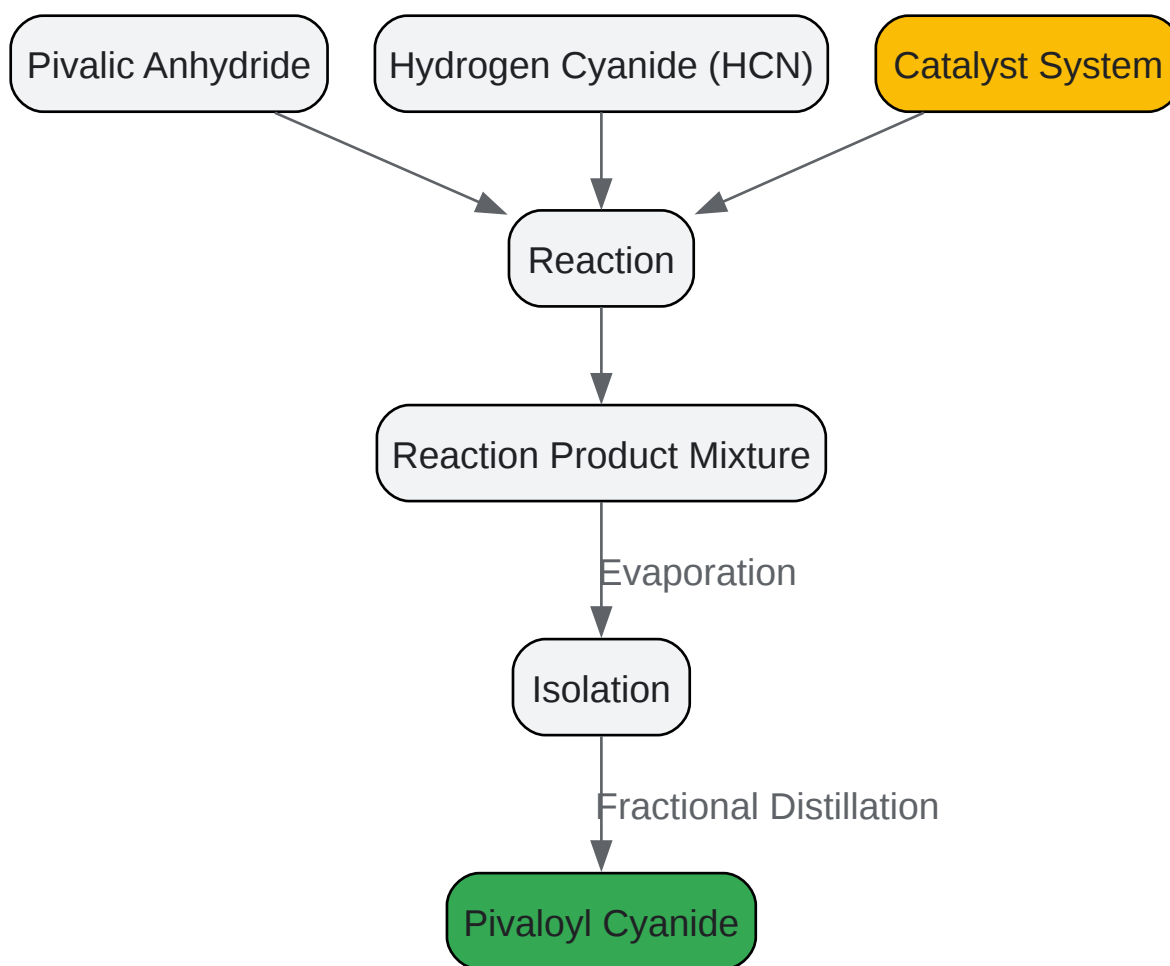
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The table below summarizes the basic identifying information and physical properties of **pivaloyl cyanide**.

Property Type	Description
CAS Number	42867-40-3 [1]
Molecular Formula	C6H9NO [1]
Molecular Weight	111.14 g/mol [1]
Boiling Point	147 °C [1]
Density	0.940 g/cm ³ [1]
Flash Point	43 °C [1]

A patent describes a process for preparing **pivaloyl cyanide**. The synthesis involves reacting pivalic anhydride with hydrogen cyanide (HCN) in the presence of a catalyst system. This system includes a copper(I) salt (like copper(I) cyanide), a salt of an alkali or alkaline earth metal, and a Lewis acid, using a diluent such as diphenyl ether [2].

The workflow for this synthesis can be visualized as follows:



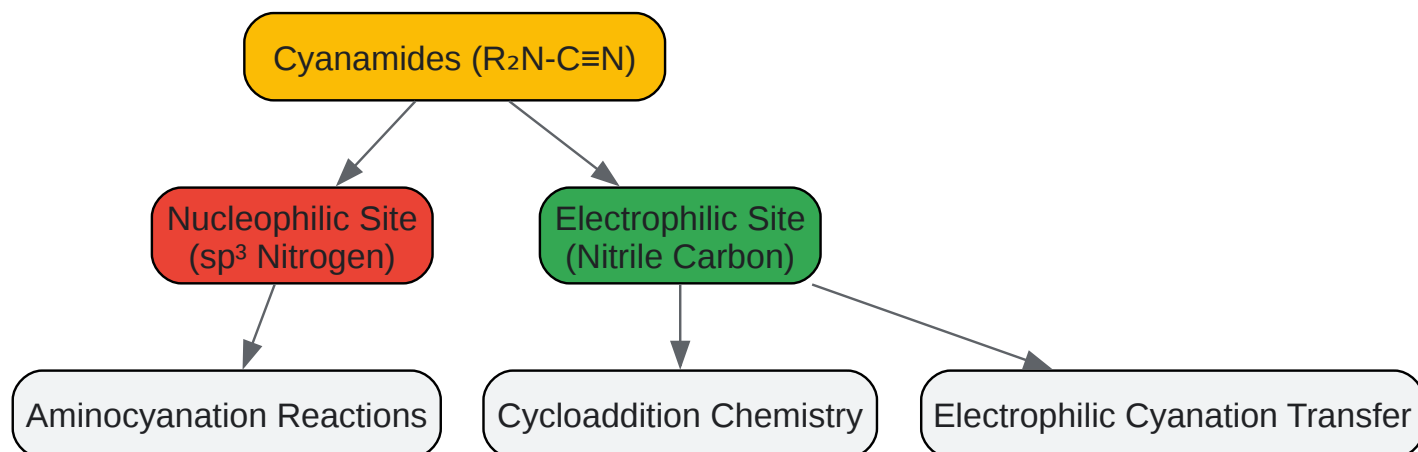
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Potential Synthetic Applications and Context

The search results did not yield direct, detailed experimental protocols for **pivaloyl cyanide**'s applications. However, some context can be inferred from related chemistry:

- **General Cyanamides:** **Pivaloyl cyanide** belongs to the family of **cyanamide** compounds. These molecules are characterized by a unique duality: they possess a nucleophilic amino nitrogen and an electrophilic nitrile group [3]. This allows them to participate in various reactions, such as **cycloadditions** and serving as electrophilic cyanation agents [3].
- **The Pivaloyl Group:** The pivaloyl (trimethylacetyl) group is known for forming esters that are **unusually resistant to hydrolysis** [4]. This property is valuable for protecting alcohols in multi-step synthetic sequences, such as in the synthesis of complex natural products or pharmaceuticals [4]. While the search results confirm the use of **pivaloyl chloride** for this purpose, the analogous use of **pivaloyl cyanide** as a reagent for introducing the pivaloyl group can be a area of exploration.

The following diagram illustrates this general reactivity pattern based on cyanamide chemistry:



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References

1. China CAS 42867-40-3 | PIVALOYL Manufacturers and... CYANIDE [alfa-industry.com]
2. CA1165778A - Process for the preparation of pivaloyl cyanide [patents.google.com]
3. Recent Advances in Cyanamide Chemistry: Synthesis and ... [pmc.ncbi.nlm.nih.gov]
4. Pivalic acid - Wikipedia [en.wikipedia.org]

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